

# Atrasentan Mechanism of Action in IgA Nephropathy

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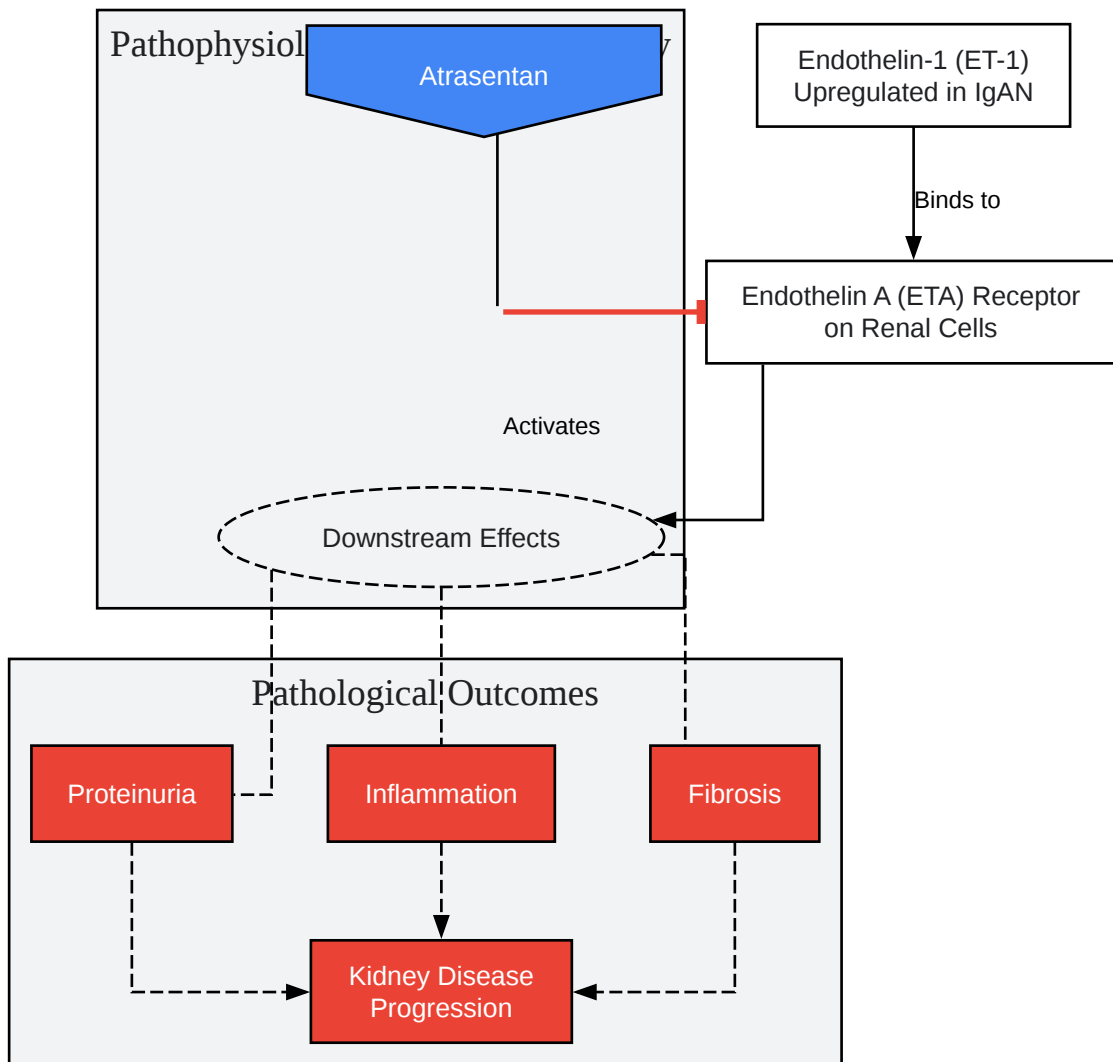
## Compound of Interest

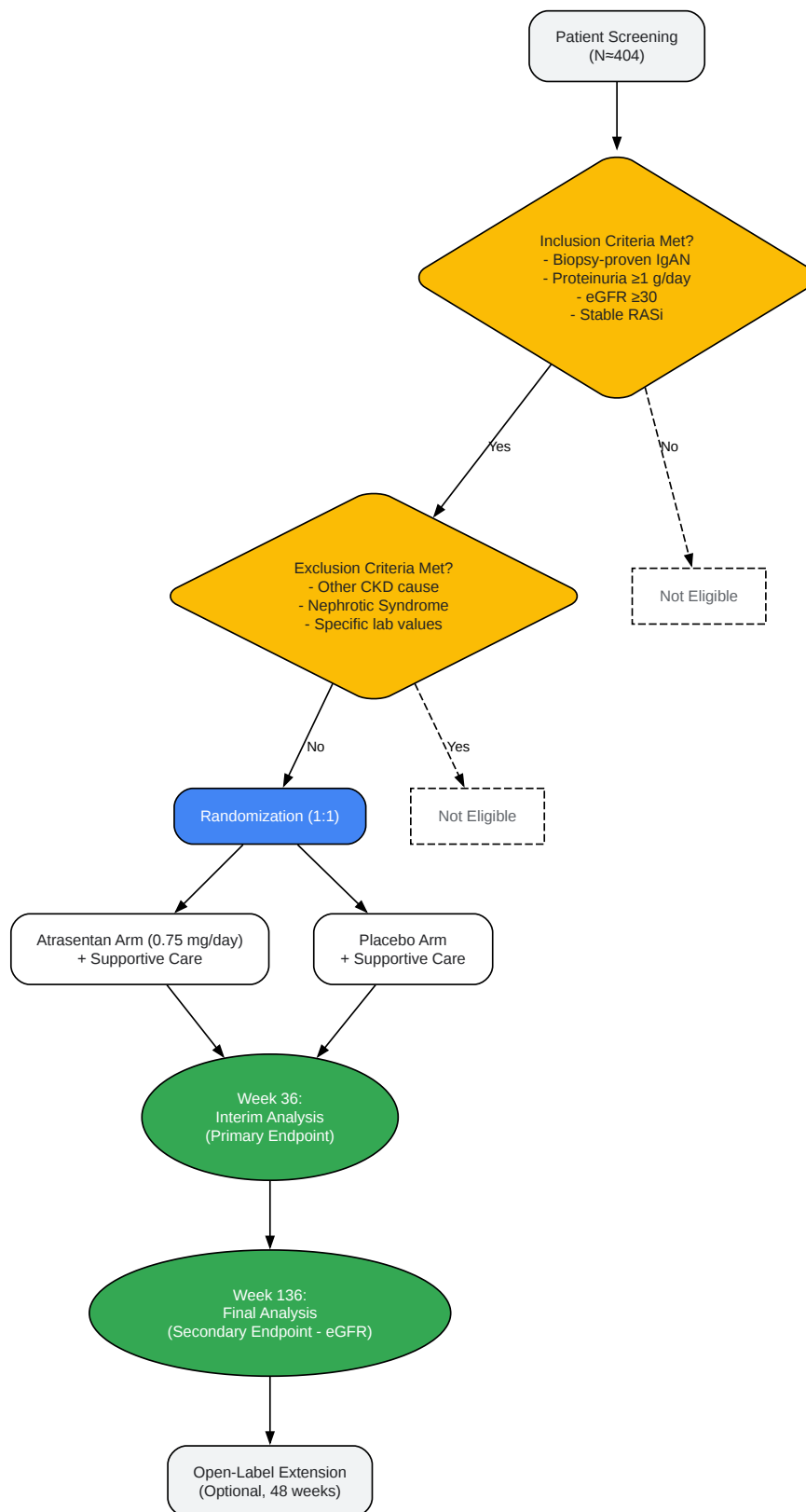
Compound Name: *Atrasentan*

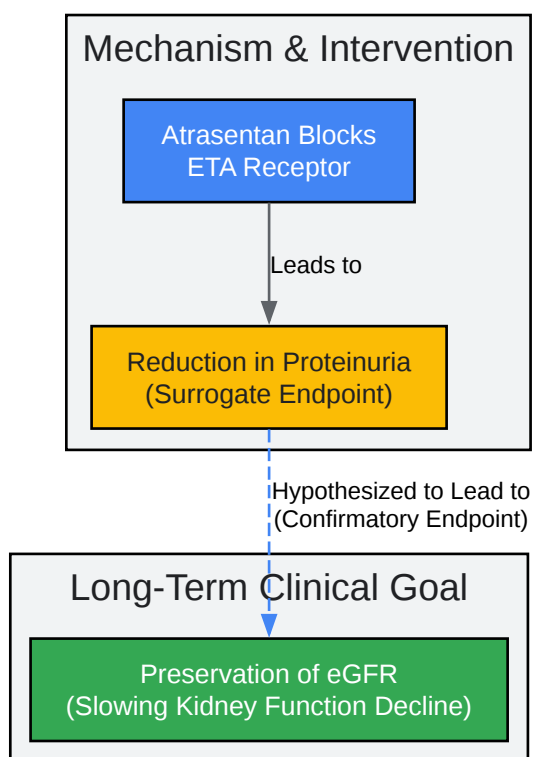
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**Atrasentan** is an oral, potent, and selective endothelin A (ETA) receptor antagonist.[1][2] In IgA nephropathy, the activation of the ETA receptor by endothelin-1 (ET-1) is a key driver of proteinuria, kidney inflammation, and fibrosis.[1][3] **Atrasentan** selectively blocks the ETA receptor, aiming to mitigate these detrimental effects, reduce proteinuria, and preserve long-term kidney function.[1] The drug exhibits over 1800-fold selectivity for the ETA receptor compared to the endothelin type B receptor.







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## References

- 1. Pardon Our Interruption [medcommshydrhosting.com]
- 2. What is Atrasentan used for? [synapse.patsnap.com]
- 3. Study Design and Baseline Characteristics of ALIGN, a Randomized Controlled Study of Atrasentan in Patients With IgA Nephropathy - PubMed [pubmed.ncbi.nlm.nih.gov]
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